

In-Depth Technical Guide to Morzid (C₈H₁₆N₃OPS)

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Compound of Interest

Compound Name: Morzid

Cat. No.: B1220271

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Abstract

Morzid, with the molecular formula C₈H₁₆N₃OPS, is an organophosphorus compound featuring a morpholine ring and two aziridiny groups. This technical guide provides a comprehensive overview of its chemical and physical properties, alongside available biological data. **Morzid** has been identified primarily as an insect chemosterilant and has been investigated for its potential as an anticancer agent. Its mechanism of action is rooted in the reactivity of the aziridiny groups, which act as alkylating agents, cross-linking DNA and disrupting cellular replication. This document summarizes the known data on **Morzid**, outlines general experimental protocols for the synthesis and handling of similar compounds, and discusses its potential applications and areas for further research.

Chemical and Physical Properties

Morzid, also known by its chemical name bis(1-aziridiny)-morpholin-4-yl-sulfanylidene-λ⁵-phosphane, is a synthetic compound with a molecular weight of 233.27 g/mol [\[1\]](#) While extensive experimental data on its physical properties are not readily available in the public domain, a summary of its computed and known properties is presented below.

Table 1: Physicochemical Properties of **Morzid**

Property	Value	Source
Molecular Formula	C8H16N3OPS	PubChem
Molecular Weight	233.27 g/mol	[1]
CAS Number	2168-68-5	Echemi
IUPAC Name	bis(aziridin-1-yl)-morpholin-4-yl-sulfanylidene- λ^5 -phosphane	PubChem
Synonyms	Morzid, OPSPA, Bis(1-aziridinyl)morpholinophosphine sulfide	[2]
Appearance	Not specified (likely a solid at room temperature)	Inferred
Solubility	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	

Note: Experimentally determined values for solubility, melting point, and boiling point are not available in the reviewed literature. These properties would need to be determined empirically.

Biological Activity and Mechanism of Action

Morzid's biological activity stems from the electrophilic nature of its two aziridinyl rings. This structural motif is common to a class of compounds known as alkylating agents.

Chemosterilant Activity

Morzid has been primarily investigated for its efficacy as an insect chemosterilant. The mechanism of action in insects involves the alkylation of DNA in the reproductive cells of male insects, leading to sterility. This approach is a component of the Sterile Insect Technique (SIT), a method of pest control.

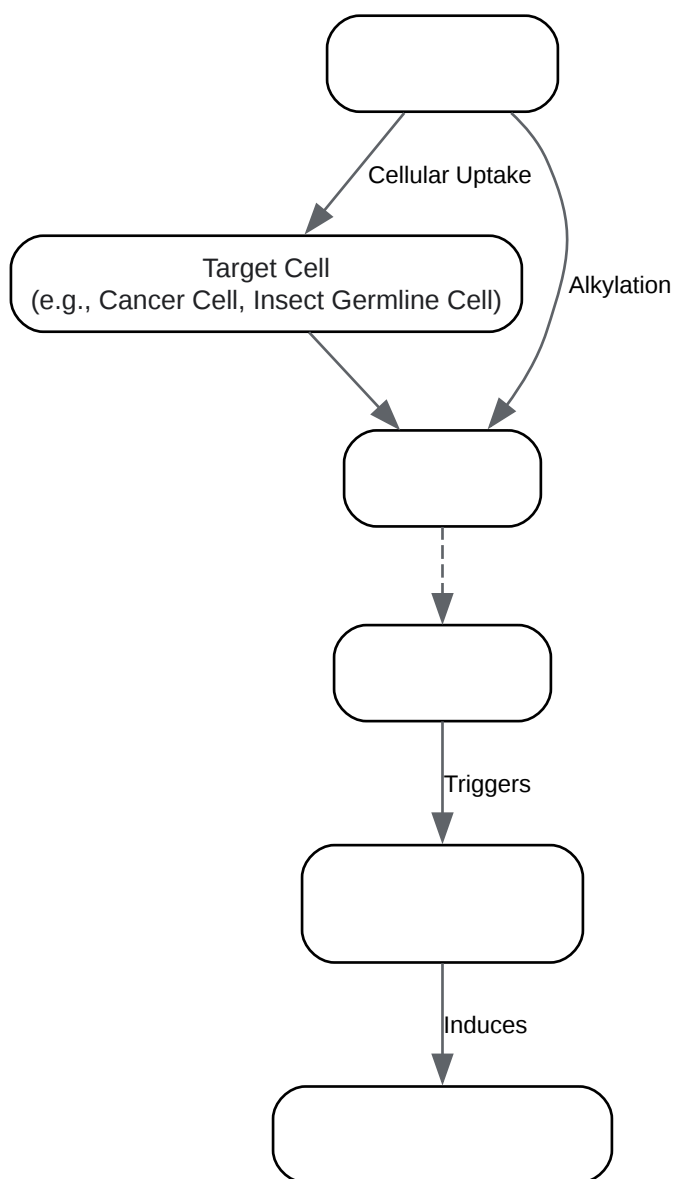
Anticancer Potential

Similar to other aziridine-containing compounds like Thiotepa, **Morzid** has been explored for its potential as an antineoplastic agent.[3] The cytotoxic effects are attributed to its ability to cross-link DNA strands, which inhibits DNA replication and transcription, ultimately inducing apoptosis in rapidly dividing cancer cells.[4][5] The reactivity of the aziridine group is enhanced in acidic environments, such as those often found in tumor microenvironments.[4]

Signaling Pathways

The primary signaling pathway affected by **Morzid** is the DNA damage response pathway. Alkylation of DNA triggers a cascade of events involving proteins such as p53, which can lead to cell cycle arrest and apoptosis. The specific downstream targets and the full scope of signaling pathway modulation by **Morzid** are areas that require further investigation.

Diagram 1: Generalized DNA Alkylation and Apoptosis Pathway



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Caption: Generalized pathway of **Morzid**-induced cytotoxicity.

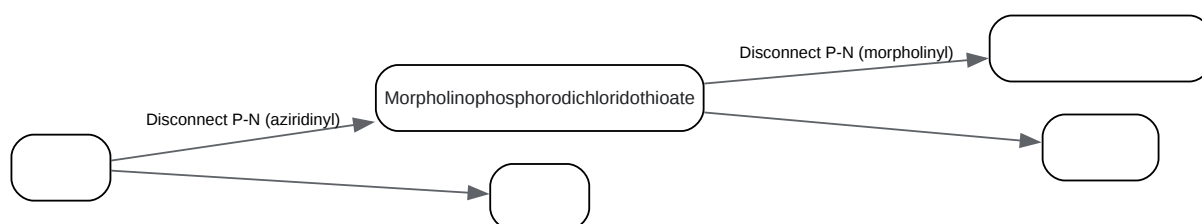
Experimental Protocols

Detailed, validated experimental protocols for the synthesis and biological evaluation of **Morzid** are not readily available. However, based on the synthesis of structurally related compounds, the following general methodologies can be proposed.

General Synthesis of Aziridinyl Phosphine Sulfides

The synthesis of compounds like **Morzid** typically involves the reaction of a phosphoryl chloride derivative with aziridine in the presence of a base to neutralize the HCl byproduct.

Diagram 2: Proposed Retrosynthetic Analysis of **Morzid**



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Caption: Proposed retrosynthetic pathway for **Morzid**.

General Protocol:

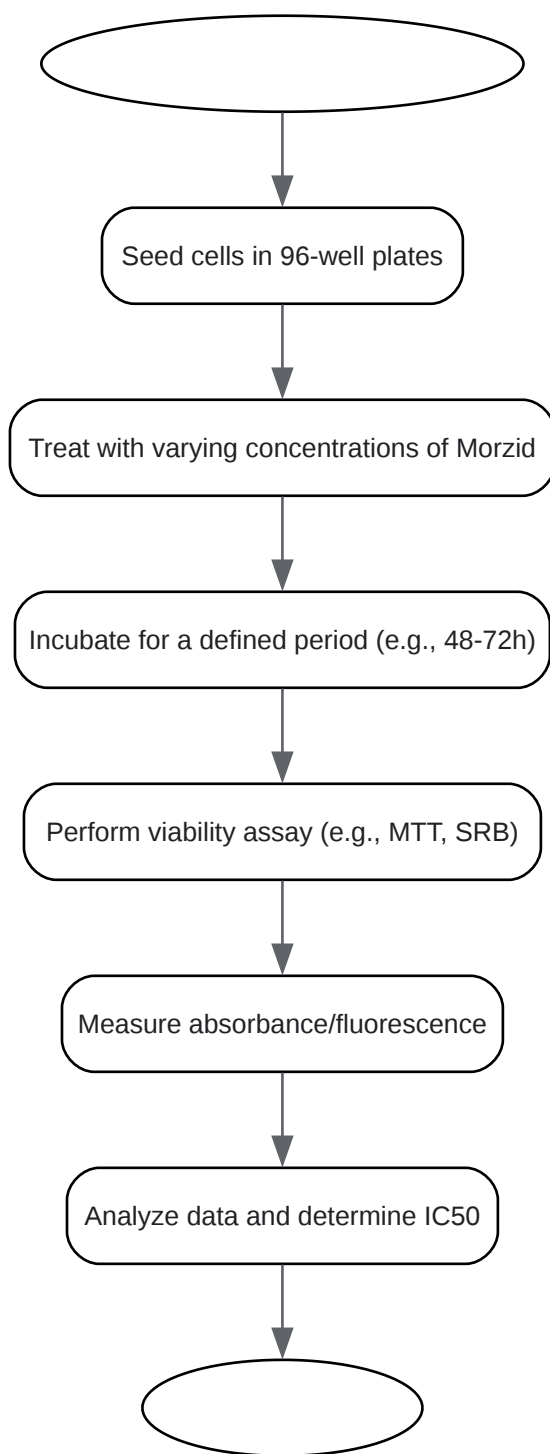
- **Reaction Setup:** A solution of thiophosphoryl chloride (PSCl_3) in an anhydrous, inert solvent (e.g., dichloromethane, diethyl ether) is cooled in an ice-salt bath.
- **Addition of Morpholine:** One equivalent of morpholine, dissolved in the same solvent, is added dropwise to the cooled solution, followed by the addition of a tertiary amine base (e.g., triethylamine) to scavenge the generated HCl.
- **Formation of Intermediate:** The reaction mixture is stirred at low temperature to form the morpholinophosphorodichloridothioate intermediate.
- **Reaction with Aziridine:** A solution containing two equivalents of aziridine and two equivalents of the tertiary amine base in the same anhydrous solvent is then added dropwise to the reaction mixture, maintaining the low temperature.
- **Workup and Purification:** After the reaction is complete, the mixture is typically washed with water and brine. The organic layer is dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified, for example, by column chromatography.

Safety Note: Aziridine and its derivatives are highly toxic and carcinogenic. All handling must be performed in a well-ventilated fume hood with appropriate personal protective equipment.

In Vitro Cytotoxicity Assay (General Protocol)

To evaluate the anticancer potential of **Morzid**, a standard in vitro cytotoxicity assay, such as the MTT or SRB assay, can be employed.

Diagram 3: General Workflow for In Vitro Cytotoxicity Assay



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Caption: Workflow for determining the IC₅₀ of **Morzid**.

General Protocol:

- **Cell Culture:** Human cancer cell lines are cultured in appropriate media and conditions.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** A stock solution of **Morzid** is serially diluted to various concentrations. The cells are then treated with these dilutions.
- **Incubation:** The plates are incubated for a specific period (e.g., 48 or 72 hours).
- **Viability Assay:** A cell viability reagent (e.g., MTT, SRB) is added to each well, and the plates are incubated according to the assay protocol.
- **Data Acquisition:** The absorbance or fluorescence is measured using a plate reader.
- **Data Analysis:** The results are used to generate a dose-response curve, from which the IC50 value (the concentration of the compound that inhibits cell growth by 50%) can be calculated.

Safety and Toxicology

Morzid is classified as a Group 3 carcinogen by the International Agency for Research on Cancer (IARC), meaning it is "not classifiable as to its carcinogenicity to humans" due to limited evidence.^[2] However, given its structural similarity to other known carcinogens and its mechanism of action as a DNA alkylating agent, it should be handled with extreme caution. It is presumed to be toxic by ingestion, inhalation, and skin contact.

Conclusion and Future Directions

Morzid is a molecule of interest due to its demonstrated activity as an insect chemosterilant and its potential as an anticancer agent. However, a significant lack of publicly available, experimentally determined data hinders its further development. Future research should focus on:

- **Comprehensive Physicochemical Characterization:** Experimental determination of melting point, boiling point, and solubility in various solvents.
- **Detailed Biological Evaluation:** Quantitative assessment of its chemosterilant efficacy in various insect species and its cytotoxic activity against a broad panel of human cancer cell

lines to determine its IC50 values.

- Mechanism of Action Studies: Elucidation of the specific DNA adducts formed and the detailed signaling pathways modulated by **Morzid**.
- Development of Validated Protocols: Establishment and publication of detailed and reproducible protocols for its synthesis and biological assays.

This in-depth guide serves as a foundational resource for researchers and professionals interested in **Morzid**, summarizing the current state of knowledge and highlighting the critical areas for future investigation.

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